

Comparative Analysis of Kinase Cross-Reactivity: Ingenol-5,20-acetonide-3-O-angelate

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of the kinase cross-reactivity of **Ingenol-5,20-acetonide-3-O-angelate**. The data presented is primarily based on studies of its closely related and more extensively researched analog, Ingenol Mebutate (also known as Ingenol-3-angelate or PEP005), which shares the same core pharmacophore. Ingenol Mebutate is a well-established activator of Protein Kinase C (PKC) isoforms.[1][2][3][4][5][6] This document summarizes its binding affinities to various PKC isoforms, outlines the primary signaling pathway it modulates, and provides detailed experimental protocols for assessing its activity.

Quantitative Kinase Interaction Data

Ingenol Mebutate demonstrates high affinity for several Protein Kinase C isoforms. The following table summarizes the binding affinities (Ki) of Ingenol-3-angelate for five different PKC isoforms. Lower Ki values indicate stronger binding affinity.



Kinase Target	Binding Affinity (Ki) [nM]	Reference
ΡΚС-α	0.3 ± 0.02	[7]
ΡΚС-β	0.105 ± 0.019	[7]
РКС-у	0.162 ± 0.004	[7]
ΡΚС-δ	0.376 ± 0.041	[7]
ΡΚС-ε	0.171 ± 0.015	[7]

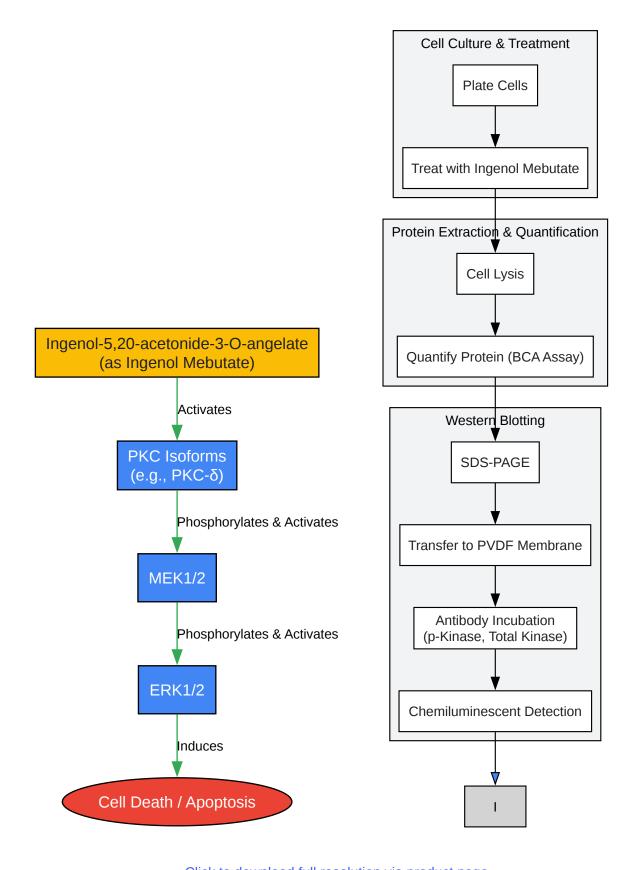
Data from competitive binding assays with [3H]phorbol 12,13-dibutyrate (PDBu).

While comprehensive screening against a broad panel of kinases is not extensively documented in the reviewed literature, the primary cross-reactivity of Ingenol Mebutate is observed among the classical and novel PKC isoforms.[8][9] Its mechanism of action involves the activation of downstream kinases within the PKC signaling cascade, notably MEK and ERK.[3][10]

Signaling Pathway Activation

Ingenol Mebutate primarily functions by activating Protein Kinase C, which in turn initiates a downstream signaling cascade involving the MEK and ERK kinases. This pathway plays a crucial role in cell proliferation, differentiation, and apoptosis.[3][10][11]





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